

Essential Guide to the Proper Disposal of Combi-2 Micronutrient Fertilizer

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Compound of Interest

Compound Name: Combi-2

Cat. No.: B1577444

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For researchers, scientists, and drug development professionals utilizing **Combi-2**, a widely used multi-micronutrient fertilizer, adherence to proper disposal protocols is paramount for ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step approach to the safe disposal of **Combi-2**, aligning with standard laboratory safety practices and regulatory considerations.

I. Understanding Combi-2 Composition

Combi-2 is a chelated micronutrient fertilizer designed to correct nutrient deficiencies in plants. The exact composition can vary between manufacturers, but a common formulation, Fetrilon® Combi 2, contains the following components.^{[1][2][3]}

Nutrient	Chemical Form	Concentration (% w/w)
Iron (Fe)	Chelated by EDTA	4.00%
Zinc (Zn)	Chelated by EDTA	4.00%
Manganese (Mn)	Chelated by EDTA	3.00%
Boron (B)	Boric Acid	1.50%
Copper (Cu)	Chelated by EDTA	0.60%
Molybdenum (Mo)	Ammonium Molybdate	0.05%
Ammoniacal Nitrogen (NH ₄ -N)	-	3.5%

EDTA: Ethylenediaminetetraacetic acid

II. Personal Protective Equipment (PPE) and Safety Precautions

Before handling **Combi-2** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE) to minimize exposure. The Safety Data Sheet (SDS) for Fetrilon® Combi 2 specifies wearing protective gloves, clothing, eye protection, and face protection.[4] In cases of inadequate ventilation, respiratory protection should also be worn.[4]

Key Safety Precautions:

- Avoid breathing dust.[4]
- Keep away from food, drink, and animal feed.[4]
- Wash hands thoroughly before breaks and after handling the product.[4]
- Store in a cool, dry, and well-ventilated place in its original packaging.[3]
- Avoid large temperature fluctuations and stacking more than two pallets.[3]

III. Step-by-Step Disposal Procedures

The primary principle for the disposal of **Combi-2** is to adhere to local, regional, and national regulations.[4] Under no circumstances should chemical waste be disposed of down the drain.[5]

Step 1: Characterize the Waste Determine if the **Combi-2** waste is unused product, a diluted solution, or contaminated labware. This will dictate the appropriate disposal pathway.

Step 2: Segregate the Waste Keep **Combi-2** waste separate from other chemical waste streams to prevent incompatible reactions.[5]

Step 3: Containerize and Label the Waste

- **Solid Waste (Unused Product):** Collect in a designated, leak-proof, and sealable container.[5]
[6] Label the container clearly as "Hazardous Waste" and list the contents (e.g., "Waste

Combi-2 Micronutrient Fertilizer").^[5]

- Liquid Waste (Solutions): Collect in a designated, sealed, and clearly labeled hazardous waste container.^[6] Do not pour down the drain.
- Contaminated Labware: Items such as pipette tips, gloves, and empty containers should be collected in a designated hazardous waste container.^[6] Empty containers should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste before the container can be disposed of as regular trash.^[5]

Step 4: Arrange for Professional Disposal Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the containerized waste.^[5]^[6]

IV. Experimental Protocols: Triple Rinsing of Empty Containers

To ensure the safe disposal of empty **Combi-2** containers, a triple-rinse procedure should be followed.^[5]

Objective: To decontaminate empty containers that held **Combi-2**.

Materials:

- Empty **Combi-2** container
- Appropriate solvent (e.g., water)
- Designated hazardous waste container for the rinsate
- Personal Protective Equipment (PPE)

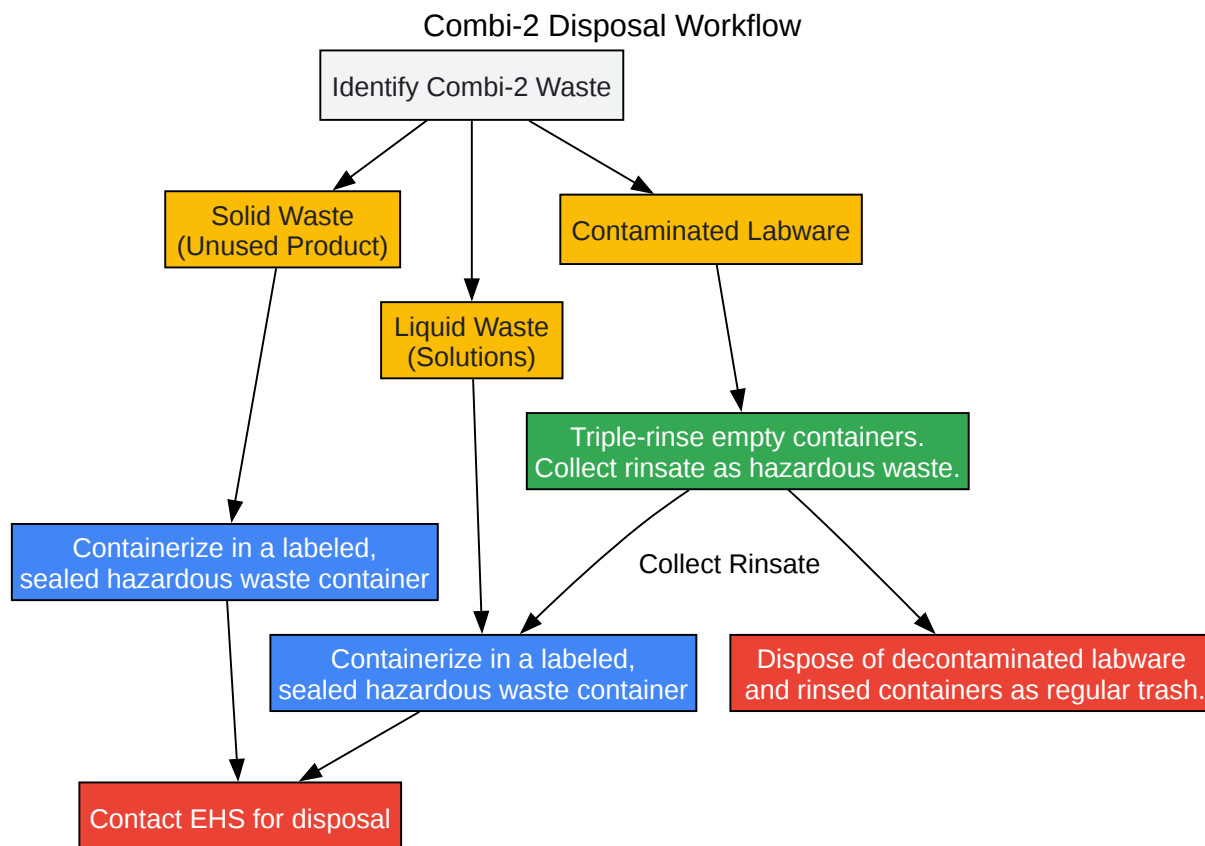
Procedure:

- Don the appropriate PPE.
- Add a small amount of solvent (approximately 10% of the container's volume) to the empty **Combi-2** container.

- Securely close the container and agitate it to ensure the solvent contacts all interior surfaces.
- Empty the rinsate into the designated hazardous waste container for liquid chemical waste.
- Repeat steps 2-4 two more times.
- Allow the container to air dry completely.
- The triple-rinsed container can now be disposed of as non-hazardous solid waste, or preferably, reused for compatible waste collection after relabeling.[\[5\]](#)

V. Logical Workflow for Combi-2 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Combi-2** waste.



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Caption: Logical workflow for the proper disposal of **Combi-2** waste.

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